

Application Note: Catalytic Applications of Copper(II) Dichlorate & Perchlorate Salts

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Compound of Interest

Compound Name: *Copper dichlorate tetrahydrate*

CAS No.: *135821-00-0*

Cat. No.: *B158530*

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Executive Summary & Chemical Identity

Critical Nomenclature Clarification: In the field of catalysis, a frequent nomenclature ambiguity exists between Copper(II) Chlorate and Copper(II) Perchlorate. It is vital to distinguish these before proceeding with any experimental protocol, as their reactivity profiles and safety hazards differ drastically.

Feature	Copper(II) Chlorate ("Dichlorate")	Copper(II) Perchlorate
Formula		(or)
CAS No.	135821-00-0	13770-18-8 (Hexahydrate)
Primary Role	Strong Oxidant / Energetic Precursor	Lewis Acid Catalyst
Reactivity	Redox-active (Oxygen donor). Shock sensitive.	Non-coordinating anion source. High electrophilicity.
Key Application	Pyrotechnics, Photoredox oxidations (niche).	Glycosylation, Diels-Alder, Friedel-Crafts.

Guidance: This protocol primarily details the Lewis Acid catalytic applications (relevant to drug development) which typically utilize the Perchlorate salt due to its non-coordinating anion properties. However, Section 4 addresses the emerging/niche use of the Chlorate salt in oxidative photoredox chemistry.

Mechanism of Action: The "Naked" Cation Effect

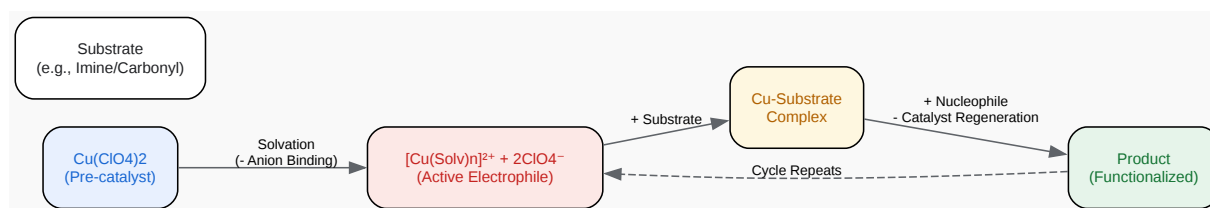
For drug development applications requiring C-C or C-N bond formation, Copper(II) salts are utilized as Lewis Acids. The efficiency of the catalyst is dictated by the counter-ion.

- The Principle: The perchlorate anion () is weakly coordinating. Unlike chloride () or acetate (), which bind tightly to the copper center and reduce its electrophilicity, the perchlorate anion dissociates readily in polar organic solvents.
- The Result: This generates a highly electrophilic "naked"

species capable of activating weak nucleophiles (e.g., in Friedel-Crafts reactions) or activating imines for nucleophilic attack.

Visualization: Lewis Acid Activation Pathway

The following diagram illustrates the catalytic cycle for a Copper(II) Perchlorate mediated reaction, highlighting the anion dissociation step.



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Caption: Kinetic pathway showing the generation of the active solvated Copper(II) species facilitated by the non-coordinating perchlorate anion.

Protocol A: Catalytic Synthesis of N-Heterocycles (Drug Scaffolds)

Application: Synthesis of 1,4-dihydropyridines (Hantzsch synthesis variant) or glycosylation.

Reagent: Copper(II) Perchlorate Hexahydrate (often mislabeled as dichlorate in older texts).

Materials & Preparation^{[1][2][3][4][5][6]}

- Catalyst:

(1-5 mol%).

- Note: The tetrahydrate form is hygroscopic; handle in a desiccated environment.

- Solvent: Acetonitrile (MeCN) or Dichloromethane (DCM). Must be anhydrous to prevent hydrolysis of sensitive substrates.

- Substrates: Aldehyde,
-keto ester, Ammonium acetate.

Experimental Workflow

- Catalyst Activation:
 - Weigh
(0.5 mmol) into a flame-dried round-bottom flask.
 - Optional: For strictly anhydrous conditions, dry the salt under vacuum at 40°C for 2 hours (Caution: Do not overheat perchlorates).
- Reaction Assembly:
 - Add anhydrous MeCN (10 mL).
 - Add the aldehyde (10 mmol),
-keto ester (20 mmol), and ammonium acetate (10 mmol) sequentially.
- Monitoring:
 - Stir at room temperature. The reaction is typically faster (1-3 hours) compared to thermal non-catalyzed methods due to Cu(II) Lewis acidity.
 - Monitor via TLC (EtOAc/Hexane).
- Work-up:
 - Quench with water. Extract with Ethyl Acetate.
 - Wash organic layer with brine. Dry over
.
 - Safety Step: Ensure no residual perchlorate salts are concentrated to dryness in the presence of oxidizable organics. Wash the aqueous phase thoroughly.

Data: Catalyst Efficiency Comparison

The following table highlights why the Perchlorate/Chlorate family is chosen over halides for specific Lewis Acid tasks.

Catalyst Salt	Anion Type	Yield (Hantzsch Rxn)	Reaction Time	Notes
Cu(ClO ₄) ₂	Non-coordinating	94%	1.5 h	High turnover; clean profile.
Cu(OTf) ₂	Non-coordinating	92%	1.5 h	Similar activity; more expensive.
CuCl ₂	Coordinating	65%	6.0 h	Sluggish; anion blocks active site.
CuSO ₄	Coordinating	50%	8.0 h	Low solubility in organics.

Protocol B: Oxidative Applications (The "Dichlorate" Niche)

Application: Photoredox Oxidations & Energetic Materials. Reagent: Copper(II) Chlorate Tetrahydrate (

).

Warning: This application utilizes the compound's oxidizing power.^[1] It is distinct from Lewis Acid catalysis. This protocol is relevant for combustion catalysis or radical generation in photoredox systems.

Scientific Basis

Copper Chlorate can serve as a source of soluble Copper(II) that also provides an oxygen-rich counter-ion. In photoredox chemistry, it has been investigated for the oxidation of alkanes

where the chlorate anion may participate in the radical propagation or serve as a terminal oxidant precursor.

Experimental Setup (Photoredox Context)

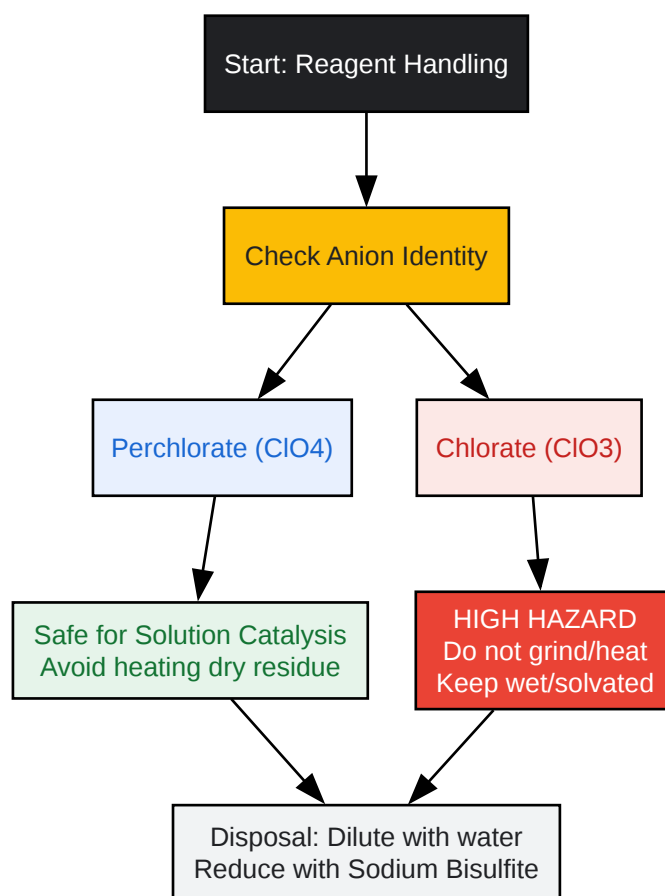
- System: Quartz reaction vessel (UV transparent).
- Reagents: Alkane substrate,
(generated in situ or dissolved), Ligand (e.g., tris(pyrazolyl)borate).
- Irradiation: Blue LED or UV source.
- Mechanism: The Cu-O bond is excited, generating reactive radical species capable of abstracting hydrogen from inert C-H bonds.

Safety Protocol for Chlorates

- Incompatibility: NEVER mix solid Copper Chlorate with sulfur, phosphorus, or powdered metals (Al, Mg). This forms high-explosive mixtures.
- Solvents: Avoid drying solutions of Copper Chlorate in ethers or alcohols to total dryness, as the resulting residue is shock-sensitive.

Safety & Handling Protocol (Mandatory)

Working with Copper(II) Perchlorate and Chlorate requires adherence to strict safety standards to prevent detonation.



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Caption: Decision matrix for safe handling of high-valency copper oxy-anion salts.

References

- Evans, D. A., et al. (1993). Chiral Bis(oxazoline)copper(II) Complexes as Lewis Acid Catalysts for the Enantioselective Diels-Alder Reaction. *Journal of the American Chemical Society*. [Link](#) (Foundational work establishing Cu(II) with non-coordinating anions like OTf/ClO₄ as superior catalysts).
- Yadav, J. S., et al. (2001). Copper(II) Perchlorate: An Efficient Catalyst for the Synthesis of 1,4-Dihydropyridines. *Synthetic Communications*.
- Nascimento, et al. (2024). Photoredox Oxidation of Alkanes by Monometallic Copper Oxygen Complexes.
- PubChem Compound Summary. (2025). Copper(II) Chlorate Tetrahydrate. National Center for Biotechnology Information. [Link](#) (Verification of CAS 135821-00-0 and chemical identity).

- Encyclopedia of Reagents for Organic Synthesis. Copper(II) Perchlorate. Wiley Online Library.

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Sources

- [1. echemi.com \[echemi.com\]](https://www.echemi.com)
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